

# Isocrotonic Acid: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *Isocrotonic acid*

CAS No.: 503-64-0

Cat. No.: B1205236

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## Introduction

**Isocrotonic acid** ((2Z)-but-2-enoic acid), a stereoisomer of crotonic acid, is a valuable intermediate in organic synthesis. As with any chemical reagent, a thorough understanding of its potential hazards and proper handling procedures is paramount to ensure the safety of laboratory personnel and the integrity of research. This technical guide provides an in-depth overview of the safety and handling precautions for **isocrotonic acid**, compiled from available safety data and standardized protocols.

## Physicochemical and Toxicological Properties

A clear understanding of the intrinsic properties of **isocrotonic acid** is the foundation of a robust safety protocol. The following tables summarize key quantitative data.

Table 1: Physical and Chemical Properties of **Isocrotonic Acid**

Property	Value	Reference
Molecular Formula	C <sub>4</sub> H <sub>6</sub> O <sub>2</sub>	[1][2]
Molecular Weight	86.09 g/mol	[3]
Appearance	Oily liquid	[1]
Odor	Similar to brown sugar	[1]
Melting Point	12.5–14 °C (54.5–57.2 °F)	[1]
Boiling Point	171.9 °C (341.4 °F) (converts to crotonic acid)	[1]
Density	1.03 g/cm <sup>3</sup>	[1]
Flash Point	81.6 °C (178.9 °F)	
Solubility	Soluble in water	[3]

Table 2: Toxicological Data Summary

Endpoint	Value	Species	Notes	Reference
Acute Oral Toxicity (LD50)	Data not available for isocrotonic acid. For the isomer, crotonic acid: 1 g/kg	Rat	As a structural isomer, similar toxicity may be anticipated.	
Acute Dermal Toxicity (LD50)	Data not available for isocrotonic acid.	Based on GHS classification, it is a skin irritant.	[3]	
Acute Inhalation Toxicity (LC50)	Data not available for isocrotonic acid.	May cause respiratory irritation.	[3]	
Skin Corrosion/Irritation	Causes skin irritation (Category 2)	GHS Classification	[3]	
Serious Eye Damage/Irritation	Causes serious eye damage (Category 1)	GHS Classification	[3]	
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation (Category 3)	GHS Classification	[3]	

## Hazard Identification and GHS Classification

**Isocrotonic acid** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows:

- Skin Irritation (Category 2): Causes skin irritation.[3]
- Serious Eye Damage (Category 1): Causes serious eye damage.[3]

- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation.[3]

Signal Word: Danger[3]

Hazard Statements:

- H315: Causes skin irritation.[3]
- H318: Causes serious eye damage.[3]
- H335: May cause respiratory irritation.[3]

## Experimental Protocols for Safety Assessment

While specific experimental data for **isocrotonic acid** is limited, safety assessments would follow standardized guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA).

### Acute Dermal Toxicity Study (Based on OECD Guideline 402)

Objective: To determine the potential for **isocrotonic acid** to cause toxicity upon single dermal application.

Methodology:

- Test Animals: Healthy, young adult albino rabbits or rats are used.[4][5][6]
- Preparation: The fur on the dorsal area of the trunk of the animals is clipped 24 hours before the test.[7]
- Dose Application: A limit dose of 2000 mg/kg body weight of **isocrotonic acid** is applied uniformly to an area of approximately 10% of the total body surface. The area is then covered with a porous gauze dressing and non-irritating tape.[8]
- Exposure: The dressing is left in place for 24 hours.

- Observation: Animals are observed for mortality, signs of toxicity (changes in skin and fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern) and body weight changes for at least 14 days.[7]
- Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.

## Acute Eye Irritation/Corrosion Study (Based on OECD Guideline 405)

Objective: To assess the potential of **isocrotonic acid** to cause eye irritation or corrosion.

Methodology:

- Test Animals: Healthy, adult albino rabbits are used.[9]
- Procedure: A single dose of 0.1 mL of **isocrotonic acid** is instilled into the conjunctival sac of one eye of each animal. The other eye remains untreated and serves as a control.[9]
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application.[9] The degree of eye irritation/corrosion is evaluated by scoring lesions of the cornea, iris, and conjunctiva.[9]
- Evaluation: The scores are used to classify the substance's irritancy potential. Given the GHS classification of "Causes serious eye damage," significant effects would be expected.[3]

## Acute Inhalation Toxicity Study (Based on OECD Guideline 403)

Objective: To determine the potential for **isocrotonic acid** to cause toxicity upon inhalation.

Methodology:

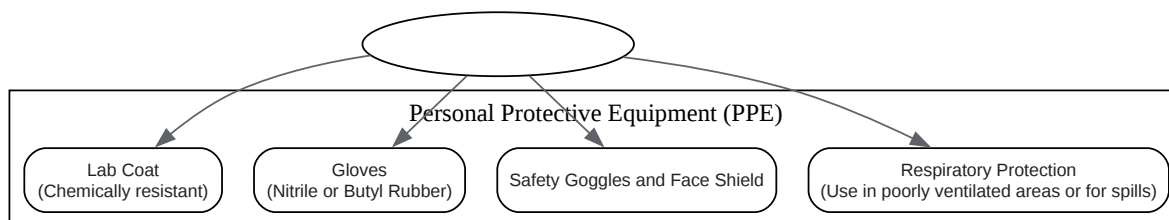
- Test Animals: Young adult rats are typically used.[10]

- Exposure: Animals are exposed to an aerosol or vapor of **isocrotonic acid** in a whole-body or nose-only inhalation chamber for a standard duration, typically 4 hours.[10][11]
- Concentration: A range of concentrations is tested to determine the LC50 value.
- Observation: Animals are observed for signs of toxicity and mortality during and after exposure for at least 14 days.[11] Body weight, clinical signs, and any abnormal behavior are recorded.[10]
- Pathology: Gross necropsy and histopathological examination of the respiratory tract and other major organs are performed.

## Safe Handling and Storage

### Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when handling **isocrotonic acid**.



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Caption: Required PPE for handling **isocrotonic acid**.

## Engineering Controls

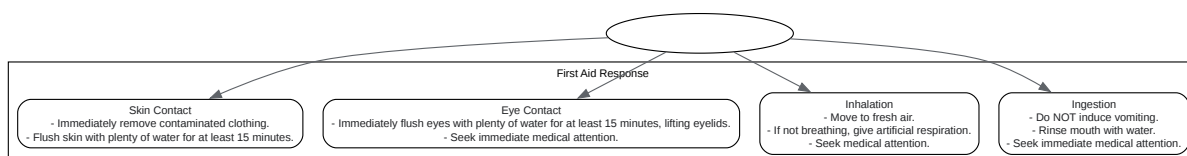
- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

## Storage

- Store in a cool, dry, well-ventilated area away from incompatible materials.
- Keep containers tightly closed.
- Avoid heat and sources of ignition.
- Incompatible materials include strong oxidizing agents, strong bases, and reducing agents.

## Emergency Procedures

### First Aid Measures



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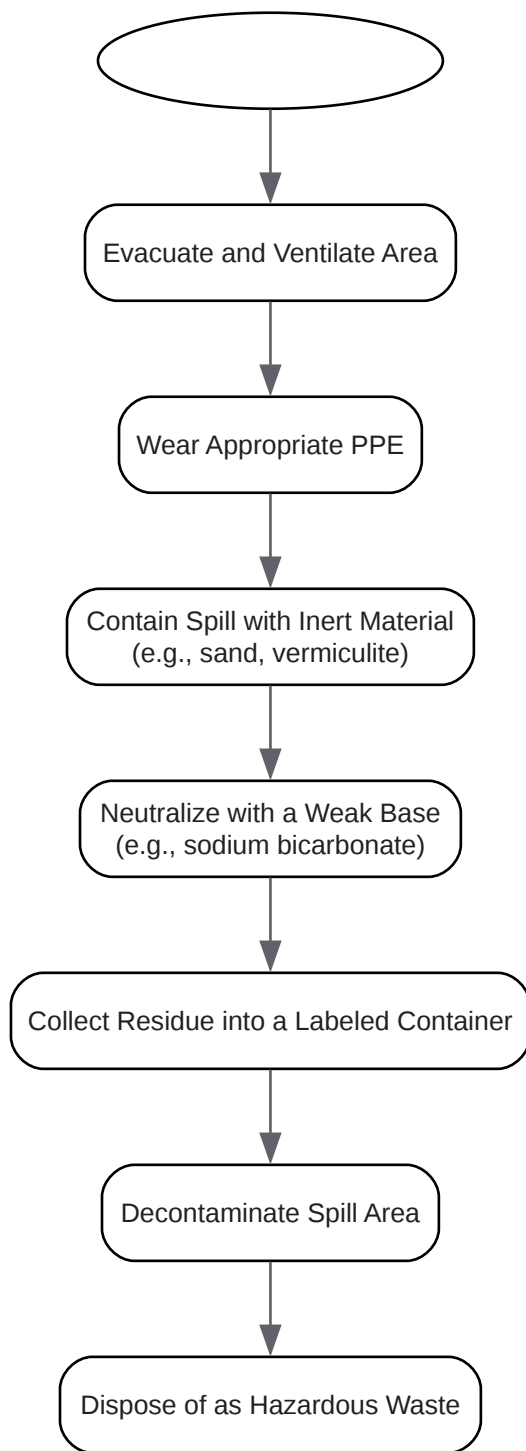
Caption: First aid procedures for **isocrotonic acid** exposure.

### Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[12]
- Specific Hazards: At its boiling point, **isocrotonic acid** converts to crotonic acid.[1] Thermal decomposition may produce carbon monoxide and carbon dioxide.[13] Vapors may be heavier than air and can travel to a source of ignition and flash back.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

### Spill Response

A systematic approach is necessary for managing spills of **isocrotonic acid**.



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Caption: Step-by-step spill response workflow for **isocrotonic acid**.

### Spill Neutralization Protocol (General for Organic Acids):

- Containment: Surround the spill with an inert absorbent material like vermiculite or sand.[14]
- Neutralization: Slowly and cautiously add a weak base such as sodium bicarbonate or a commercial acid neutralizer to the spill.[14][15] Avoid using strong bases as this can generate significant heat.
- Monitoring: Test the pH of the mixture with pH paper to ensure it is between 6 and 8.[16]
- Collection: Once neutralized, carefully scoop the mixture into a designated, labeled hazardous waste container.[15]
- Decontamination: Clean the spill area with soap and water.

## Disposal Considerations

All waste materials, including contaminated absorbents and PPE, must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of **isocrotonic acid** down the drain.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive safety data sheet (SDS) and institutional safety protocols. Always consult the SDS for **isocrotonic acid** and your institution's chemical hygiene plan before handling this substance.

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